

High-Fidelity Reference Spectra Comparison Guide for Methyl (2R)-2-Bromobutanoate

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Compound of Interest

Compound Name: *methyl (2R)-2-bromobutanoate*

CAS No.: 114438-75-4; 3196-15-4

Cat. No.: B2475506

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Executive Summary

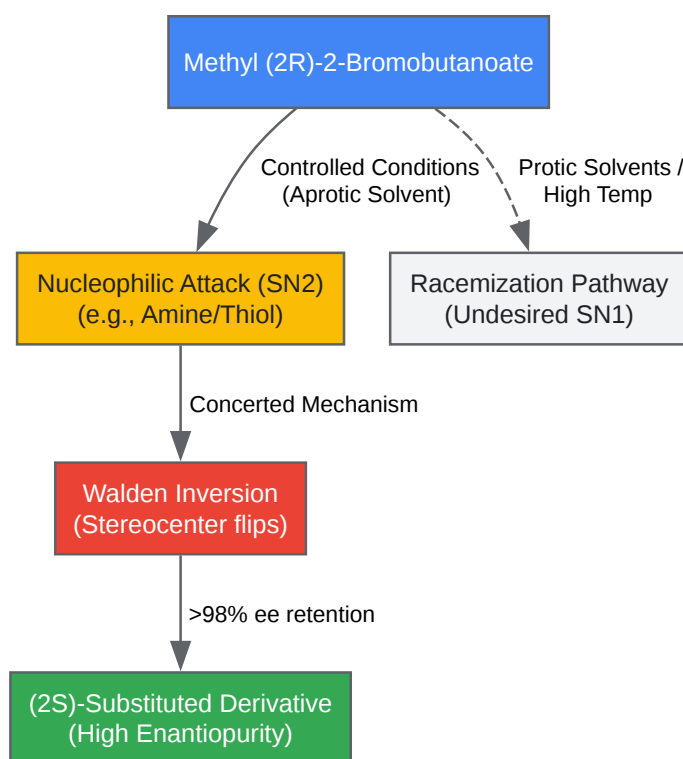
Methyl (2R)-2-bromobutanoate is a highly valuable chiral building block used extensively in the synthesis of active pharmaceutical ingredients (APIs), including novel STING agonists and polo-like kinase inhibitors [3]. Because the α -bromine serves as a prime leaving group for stereospecific nucleophilic displacements, verifying the enantiomeric purity and structural integrity of the starting material is non-negotiable. This guide provides a comprehensive, objective comparison of reference spectra (NMR, IR, MS) and chiral analytical methods to differentiate high-purity (2R) enantiomers from racemic or degraded alternatives [1],[2].

Mechanistic Grounding: The Causality of Spectral Validation

The utility of **methyl (2R)-2-bromobutanoate** relies entirely on its stereochemical fidelity. In downstream applications, the (R)-enantiomer often exhibits significantly improved biological activity over the (S)-enantiomer once incorporated into a pharmacophore[3]. When subjected to nucleophilic substitution (e.g., with thiols or amines), the reaction typically proceeds via a concerted S_N2 mechanism, resulting in a Walden inversion.

If the starting material contains impurities or has undergone partial racemization—often due to prolonged exposure to protic solvents or elevated temperatures—the resulting API will suffer from reduced efficacy and require complex, costly chiral purification. Therefore, rigorous spectral validation serves two critical purposes:

- Structural Confirmation (NMR/MS/IR): Ensures the absence of transesterification byproducts, hydrolysis products (e.g., 2-hydroxybutanoic acid), or debrominated analogs.
- Stereochemical Validation (Chiral GC): Quantifies the enantiomeric excess (ee) to confirm the (2R) configuration is maintained at >99% [4].



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SN2 stereochemical inversion pathway utilizing **methyl (2R)-2-bromobutanoate** as a chiral synthon.

Spectral Data Comparison

The following tables compare the expected spectral parameters of ultra-pure **methyl (2R)-2-bromobutanoate** against common deviations found in lower-grade or racemic alternatives.

Table 1: ¹H and ¹³C NMR Reference Data (CDCl₃, 298 K)

Nucleus	Chemical Shift (δ, ppm)	Multiplicity & Coupling (J in Hz)	Assignment	Deviation Indicator (Impurity)
¹ H	4.22	dd, J = 7.6, 6.0	CH-Br (α-proton)	Shift to ~4.10 ppm indicates hydrolysis to OH.
¹ H	3.78	s	OCH ₃ (Ester methyl)	Additional singlets near 3.6-3.8 indicate transesterification.
¹ H	2.10 – 1.95	m	CH ₂ (β-protons)	Broadening indicates paramagnetic impurities.
¹ H	1.03	t, J = 7.4	CH ₃ (γ-protons)	Loss of triplet structure indicates chain degradation.
¹³ C	170.5	s	C=O (Carbonyl)	Shift to ~175 ppm indicates free carboxylic acid.
¹³ C	52.8	s	OCH ₃	-
¹³ C	47.1	s	CH-Br	Shift to ~70 ppm indicates C-OH substitution.
¹³ C	26.5	s	CH ₂	-
¹³ C	11.9	s	CH ₃	-

Table 2: Mass Spectrometry (EI-GC-MS) & Infrared (IR) Spectroscopy

Technique	Key Signals / Fragments	Structural Significance
GC-MS (EI)	m/z 182 / 180 (1:1 ratio)	Molecular ion (M+). The 1:1 isotopic ratio confirms the presence of a single Bromine atom (⁷⁹ Br / ⁸¹ Br).
GC-MS (EI)	m/z 151 / 149	Loss of methoxy group [M - OCH ₃] ⁺ .
GC-MS (EI)	m/z 121	Loss of ester group [M - COOCH ₃] ⁺ .
GC-MS (EI)	m/z 101	Loss of bromine [M - Br] ⁺ .
IR (Neat)	1745 cm ⁻¹	Strong, sharp C=O stretching vibration characteristic of aliphatic esters.
IR (Neat)	2975, 2950 cm ⁻¹	C-H stretching (aliphatic chain).
IR (Neat)	650 - 500 cm ⁻¹	C-Br stretching vibration.

Experimental Protocols (Self-Validating Systems)

Protocol A: High-Resolution NMR Acquisition

Rationale: CDCl₃ is selected as the solvent because its aprotic nature prevents solvent-induced enolization and subsequent racemization of the α-stereocenter during acquisition.

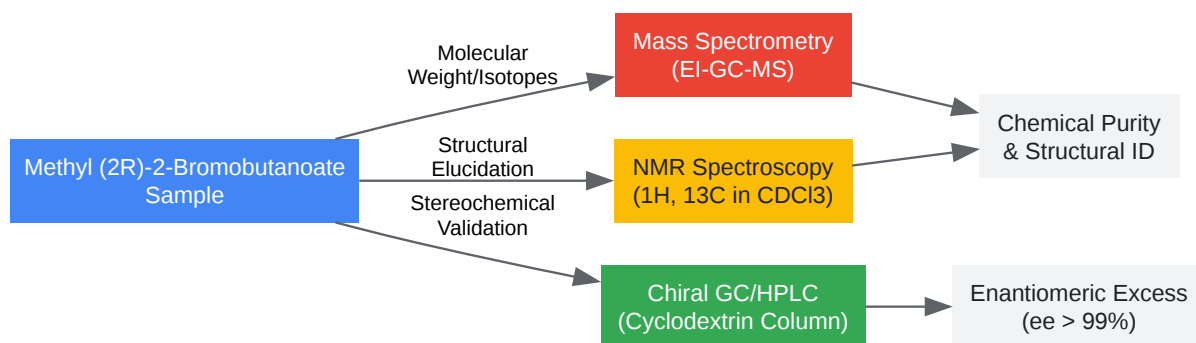
- Sample Preparation: Dissolve 15-20 mg of **methyl (2R)-2-bromobutanoate** in 0.6 mL of anhydrous CDCl₃ containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference.
- Instrument Setup: Load the sample into a 400 MHz or 500 MHz NMR spectrometer. Tune and match the probe to the ¹H and ¹³C frequencies.

- Shimming and Lock: Lock onto the deuterium signal of CDCl₃. Perform gradient shimming to achieve a line width at half-height (FWHM) of < 1.0 Hz for the TMS signal.
- Acquisition (1H): Run a standard 1D proton sequence with a spectral width of 10 ppm, 16 scans, and a relaxation delay (D1) of 2 seconds to ensure complete relaxation of the methyl protons.
- Acquisition (13C): Run a proton-decoupled 13C sequence with a spectral width of 250 ppm, minimum 512 scans, and a D1 of 2 seconds.
- System Validation: The protocol is self-validating if the TMS signal is exactly at 0.00 ppm and the CDCl₃ triplet is centered at 77.16 ppm in the 13C spectrum.

Protocol B: Chiral GC for Enantiomeric Excess (ee) Determination

Rationale: Standard achiral columns cannot resolve enantiomers. A modified cyclodextrin-based chiral stationary phase (e.g., CP-Chirasil-Dex CB) is required. The hydrophobic cavity of the cyclodextrin forms transient, diastereomeric inclusion complexes with the (2R) and (2S) enantiomers, resulting in differential retention times [4].

- Sample Preparation: Dilute 5 µL of the sample in 1 mL of GC-grade hexane.
- Column Configuration: Install a β-cyclodextrin capillary column (30 m × 0.25 mm ID × 0.25 µm film thickness).
- Oven Program: Initial temperature 80 °C (hold for 2 min), ramp at 2 °C/min to 120 °C, then ramp at 10 °C/min to 200 °C (hold for 5 min).
- Injection: Inject 1 µL with a split ratio of 50:1. Injector temperature: 220 °C. Detector (FID) temperature: 250 °C. Carrier gas: Helium at 1.0 mL/min.
- System Validation: Run a racemic standard of methyl 2-bromobutanoate first. The protocol is validated if baseline resolution ($R_s > 1.5$) is achieved between the (2R) and (2S) peaks. Calculate ee% = $[(\text{Area R} - \text{Area S}) / (\text{Area R} + \text{Area S})] \times 100$.



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Analytical workflow for structural and stereochemical validation of **methyl (2R)-2-bromobutanoate**.

References

- PubChem. "Butanoic acid, 2-bromo-, methyl ester | C₅H₉BrO₂ | CID 95577" National Center for Biotechnology Information. [1](#)
- Guidechem. "2-Bromobutyric acid methyl ester 3196-15-4" Chemical Properties and Spectral Data. [2](#)
- Journal of Medicinal Chemistry. "Discovery of Selenium-Containing STING Agonists as Orally Available Antitumor Agents" ACS Publications. [3](#)
- National Academic Digital Library of Ethiopia. "Modified Cyclodextrins for Chiral Separation" [4](#)

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Sources

- 1. Butanoic acid, 2-bromo-, methyl ester | C₅H₉BrO₂ | CID 95577 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. ndl.ethernet.edu.et [ndl.ethernet.edu.et]
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